

Essential Safety and Logistical Information for Handling 6-Phenylpyridin-3-ol

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Compound of Interest

Compound Name: 6-Phenylpyridin-3-ol

Cat. No.: B1272044

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **6-Phenylpyridin-3-ol**, fostering a secure laboratory environment.

Disclaimer: As a specific Safety Data Sheet (SDS) for **6-Phenylpyridin-3-ol** was not located, this guidance is based on its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard statements and general laboratory safety best practices for compounds with similar hazard profiles. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

Key Safety Information for 6-Phenylpyridin-3-ol

Based on its GHS classifications, **6-Phenylpyridin-3-ol** presents the following hazards. The corresponding precautionary statements provide the basis for the recommended safety procedures.

Hazard Classification	GHS Hazard Statement (H-phrase)	GHS Precautionary Statement (P-phrase)
Acute toxicity, oral	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.
Skin corrosion/irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.
Serious eye damage/eye irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED:

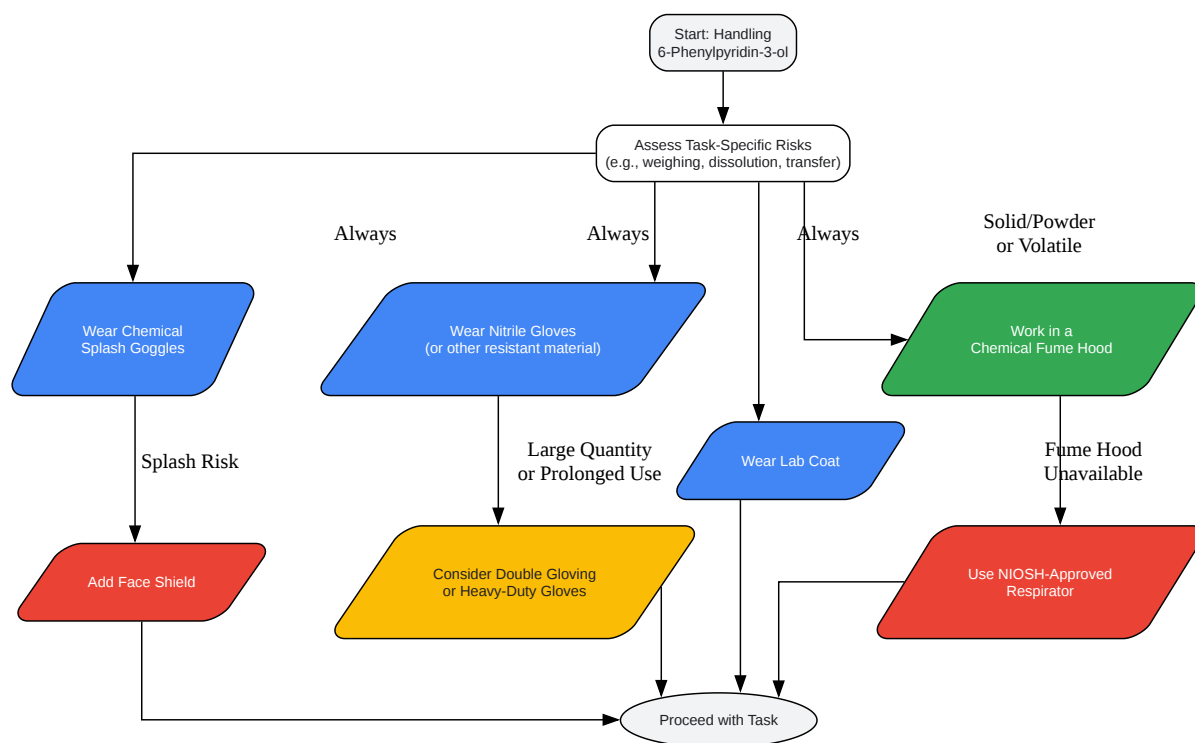
Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.

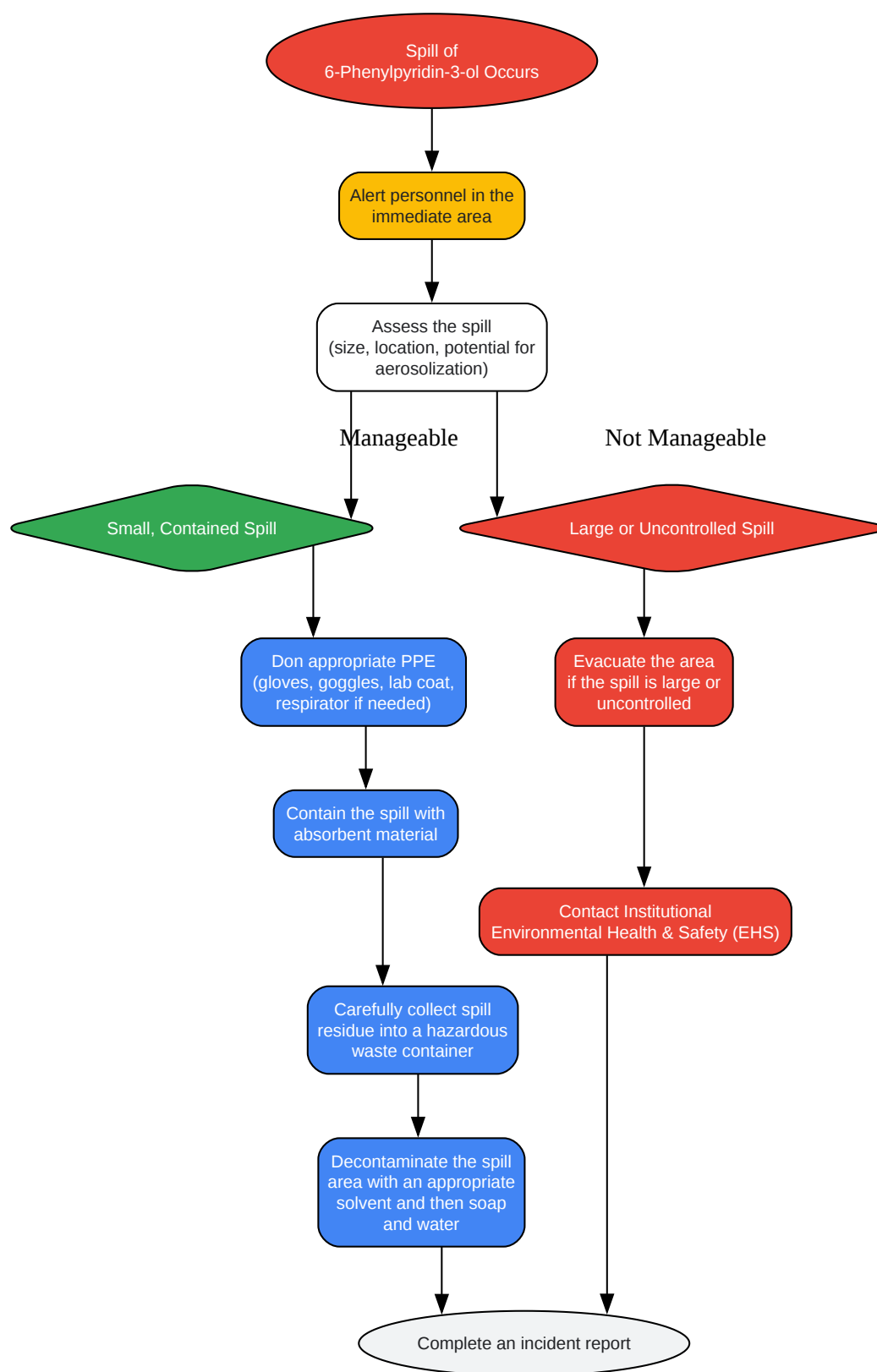
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to mitigate the risks associated with handling **6-Phenylpyridin-3-ol**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 standards are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against splashes and aerosols that can cause serious eye irritation. ^{[1][2]}
Skin and Body Protection	A flame-resistant lab coat should be worn over personal clothing that covers the legs. Chemically resistant gloves (e.g., nitrile) are required. For prolonged contact or when handling larger quantities, consider double-gloving or using gloves with a longer breakthrough time. An apron may be necessary for splash hazards.	Prevents skin irritation and potential absorption. ^{[1][3]}
Respiratory Protection	All work with solid or powdered 6-Phenylpyridin-3-ol should be conducted in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with an appropriate particulate filter is necessary.	Minimizes respiratory tract irritation from inhaling the compound.

PPE Selection Workflow





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